

An In-depth Technical Guide to 4-(Cyclohexanecarboxamido)benzoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

| | |
|----------------|--------------------------------------|
| | 4- |
| Compound Name: | (Cyclohexanecarboxamido)benzoic acid |
| CAS No.: | 180991-56-4 |
| Cat. No.: | B3247289 |

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(Cyclohexanecarboxamido)benzoic acid**, a molecule of interest in medicinal chemistry and materials science. This document details its fundamental physicochemical properties, outlines a robust and reproducible synthetic protocol, and discusses established analytical methodologies for its characterization. Furthermore, it explores the current understanding of its applications, offering insights for researchers and professionals in drug development and related fields. This guide is structured to provide not only procedural steps but also the underlying scientific rationale to empower researchers in their experimental design and execution.

Core Molecular Attributes

4-(Cyclohexanecarboxamido)benzoic acid is an organic compound characterized by a benzoic acid moiety linked via an amide bond to a cyclohexanecarbonyl group. This structure imparts a combination of aromatic and aliphatic features, influencing its solubility, reactivity, and biological interactions.

Molecular Formula and Weight

The chemical structure of **4-(Cyclohexanecarboxamido)benzoic acid** logically consists of a 4-aminobenzoic acid backbone acylated with a cyclohexanecarbonyl group. This leads to the following fundamental properties:

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₄ H ₁₇ NO ₃ |
| Molecular Weight | 247.29 g/mol |
| IUPAC Name | 4-(Cyclohexanecarboxamido)benzoic acid |

Note: The molecular weight is calculated based on the constituent atomic masses (C=12.011, H=1.008, N=14.007, O=15.999).

A closely related compound, 4-(Cyclohex-3-enecarboxamido)benzoic acid, which contains a double bond in the cyclohexane ring, has a molecular formula of C₁₄H₁₅NO₃ and a molecular weight of 245.27 g/mol [1]. The hydrogenation of this unsaturated analog presents a potential synthetic route to the target compound.

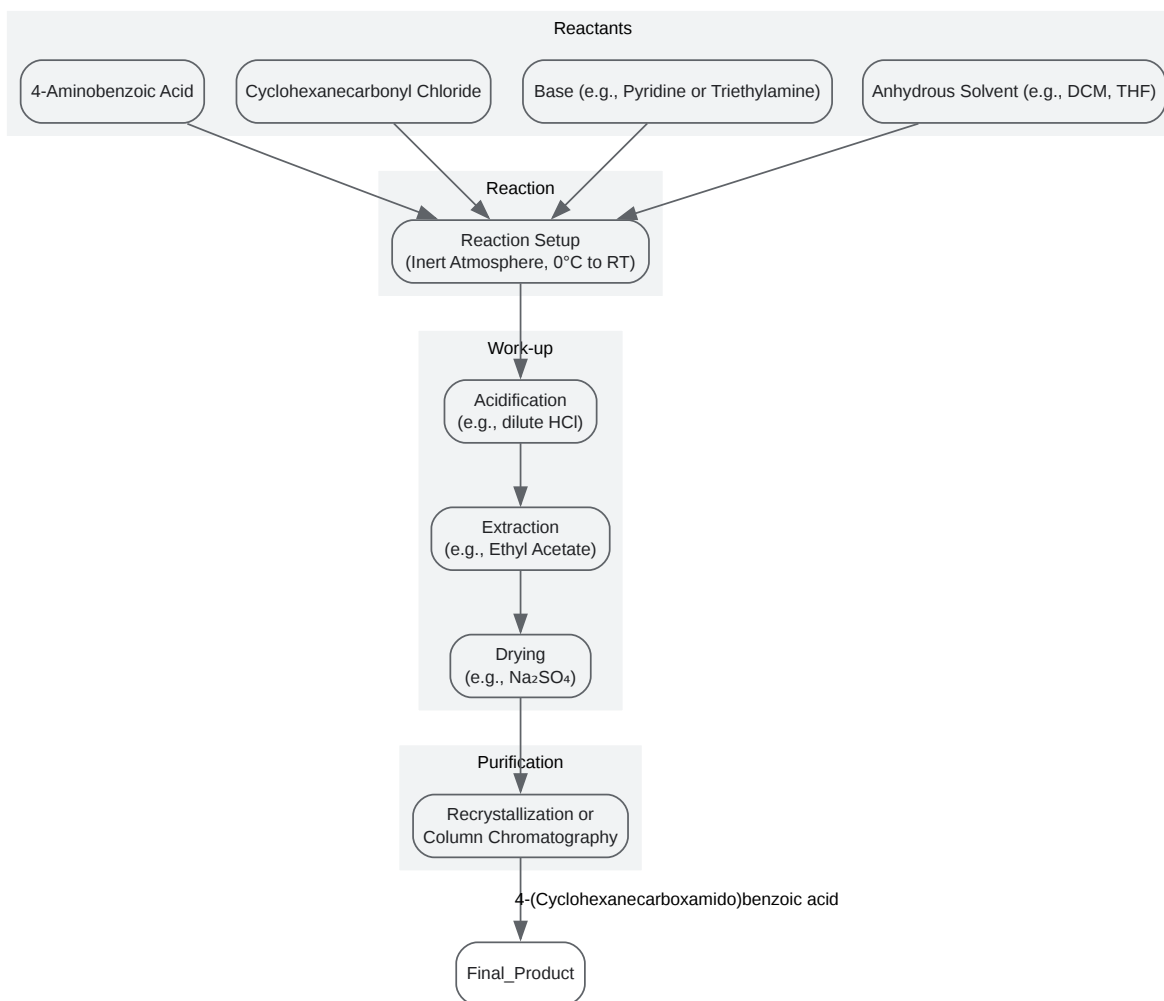
Structural Diagram

Caption: 2D structure of **4-(Cyclohexanecarboxamido)benzoic acid**.

Synthesis and Purification

The synthesis of **4-(Cyclohexanecarboxamido)benzoic acid** is typically achieved through the acylation of 4-aminobenzoic acid. This standard amide bond formation is a cornerstone of organic synthesis, and the following protocol is based on established chemical principles. A similar approach is documented for the synthesis of 4-(Cyclopropanecarboxamido)benzoic acid, where 4-aminobenzoic acid is reacted with an activated carboxylic acid derivative[2].

Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-(Cyclohexanecarboxamido)benzoic acid**.

Detailed Experimental Protocol

Materials:

- 4-Aminobenzoic acid
- Cyclohexanecarbonyl chloride
- Anhydrous Dichloromethane (DCM)
- Pyridine or Triethylamine
- 1 M Hydrochloric acid (HCl)
- Saturated sodium chloride solution (Brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Hexanes

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 4-aminobenzoic acid (1 equivalent) in anhydrous DCM. Add pyridine or triethylamine (1.1 equivalents) to the solution and cool the mixture to 0°C in an ice bath.
- **Acylation:** Dissolve cyclohexanecarbonyl chloride (1.05 equivalents) in anhydrous DCM and add it dropwise to the cooled solution of 4-aminobenzoic acid over 30 minutes with vigorous stirring.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** Upon completion, dilute the reaction mixture with DCM and transfer it to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, water, and brine.
- **Isolation:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by flash column chromatography on silica gel.

Causality behind Experimental Choices:

- **Anhydrous Conditions:** The use of anhydrous solvents and a nitrogen atmosphere is crucial to prevent the hydrolysis of the highly reactive cyclohexanecarbonyl chloride.
- **Base:** Pyridine or triethylamine acts as a base to neutralize the HCl generated during the reaction, driving the equilibrium towards product formation.
- **Controlled Addition at 0°C:** The dropwise addition of the acid chloride at low temperature helps to control the exothermic nature of the reaction and minimize potential side reactions.
- **Aqueous Work-up:** The acid wash removes unreacted base and the basic starting material, while the water and brine washes remove any remaining water-soluble impurities.

Analytical Characterization

The identity and purity of synthesized **4-(Cyclohexanecarboxamido)benzoic acid** should be confirmed using a suite of analytical techniques.

Spectroscopic and Chromatographic Methods

| Technique | Expected Observations |
|--|--|
| ¹ H NMR (Proton Nuclear Magnetic Resonance) | Signals corresponding to the aromatic protons of the benzoic acid ring, the amide proton (a broad singlet), and the aliphatic protons of the cyclohexane ring will be present. |
| ¹³ C NMR (Carbon-13 Nuclear Magnetic Resonance) | Resonances for the carboxyl carbon, amide carbonyl carbon, aromatic carbons, and the aliphatic carbons of the cyclohexane ring are expected. |
| FT-IR (Fourier-Transform Infrared Spectroscopy) | Characteristic absorption bands for the O-H stretch of the carboxylic acid, the N-H stretch of the amide, the C=O stretch of the carboxylic acid, and the C=O stretch of the amide (Amide I band) should be observed. |
| Mass Spectrometry (MS) | The molecular ion peak corresponding to the calculated molecular weight (247.29 for [M] ⁺ or 248.29 for [M+H] ⁺ in ESI-MS) should be detected. |
| HPLC (High-Performance Liquid Chromatography) | A single major peak under appropriate chromatographic conditions would indicate the purity of the compound. A reversed-phase C18 column with a mobile phase of acetonitrile and water (with an acid modifier like formic or acetic acid) is a common starting point. |

The development of analytical methods for similar aromatic carboxylic acids often involves HPLC with UV detection, which offers a good balance of sensitivity and selectivity[3]. For more complex matrices or lower detection limits, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) would be the method of choice[3].

Potential Applications

While specific applications for **4-(Cyclohexanecarboxamido)benzoic acid** are not extensively documented in publicly available literature, its structural motifs suggest potential utility in

several areas of research and development.

- **Pharmaceutical Research:** The amide linkage and the benzoic acid group are common features in many biologically active molecules. Benzoic acid and its derivatives are known for their use as preservatives and have been investigated for various medicinal properties[4][5]. The cyclohexane group can modulate lipophilicity, which is a critical parameter in drug design for influencing absorption, distribution, metabolism, and excretion (ADME) properties. Tranexamic acid, a derivative of aminocyclohexanecarboxylic acid, is used as an antifibrinolytic agent. The synthesis of trans-4-amino-1-cyclohexanecarboxylic acid derivatives has been explored for their potential as Janus Kinase inhibitors and in other active pharmaceutical ingredients[6].
- **Materials Science:** The rigid benzoic acid core combined with the flexible cyclohexane group and the hydrogen-bonding capabilities of the amide and carboxylic acid functionalities make this molecule a potential building block for supramolecular assemblies, liquid crystals, or polymers with specific thermal or mechanical properties. The synthesis of derivatives of 4-ethylcyclohexanecarboxylic acid has been explored for creating new materials.

Conclusion

This technical guide has provided a detailed overview of **4-(Cyclohexanecarboxamido)benzoic acid**, from its fundamental molecular properties to its synthesis and potential applications. The provided protocols and analytical guidance are intended to serve as a solid foundation for researchers working with this compound. The structural features of **4-(Cyclohexanecarboxamido)benzoic acid** present intriguing possibilities for its use in the development of novel therapeutics and advanced materials. Further research into its biological activity and material properties is warranted to fully explore its potential.

References

- (No author given). (n.d.). 4-(Cyclopropanecarboxamido)benzoic acid. ResearchGate. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 4-(Carboxymethoxy)benzoic acid. PubChem. [\[Link\]](#)

- Sun, Z. Q., Ding, Z. Y., & Shao, Z. Y. (2012). 4-(Cyclopropanecarboxamido)benzoic acid. Acta Crystallographica Section E: Structure Reports Online, 68(Pt 10), o3029. [[Link](#)]
- Ismail, A. S., Khalifa, A. S., & Omar, M. M. (2024). Innovative synthesis of derivatives of 4-ethylbenzoic acid and 4-ethylcyclohexanecarboxylic acid. Journal of Basic Sciences (JBS), 37(2). [[Link](#)]
- Wikipedia. (n.d.). Benzoic acid. [[Link](#)]
- Google Patents. (n.d.). Process for the preparation of cyclohexane carboxylic acid compounds.
- Google Patents. (n.d.).
- El-Sayed, Y. S., et al. (2022). Synthesis, structural characterization, in silico ADMET and molecular docking studies of a Schiff base derived from 4-hydroxybenzaldehyde and 4-aminobenzoic acid. New Journal of Chemistry. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. 4-(Cyclopropanecarboxamido)benzoic acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Compound 4-(4-carboxyhexanamido)benzoic acid - Chemdiv [chemdiv.com]
- 4. Benzoic acid - Wikipedia [en.wikipedia.org]
- 5. orgsyn.org [orgsyn.org]
- 6. journals.asmarya.edu.ly [journals.asmarya.edu.ly]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Cyclohexanecarboxamido)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3247289/docs#an-in-depth-technical-guide-to-4-cyclohexanecarboxamido-benzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)